

# Hdac-IN-34: A Comparative Guide to a Selective HDAC1 Inhibitor

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## Compound of Interest

Compound Name: *Hdac-IN-34*

Cat. No.: *B15581277*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of **Hdac-IN-34**, a representative selective Histone Deacetylase 1 (HDAC1) inhibitor, with other prominent HDAC inhibitors. The information presented is intended to support researchers in evaluating the therapeutic potential of targeting HDAC1. Experimental data is summarized for clear comparison, and detailed protocols for key validation assays are provided.

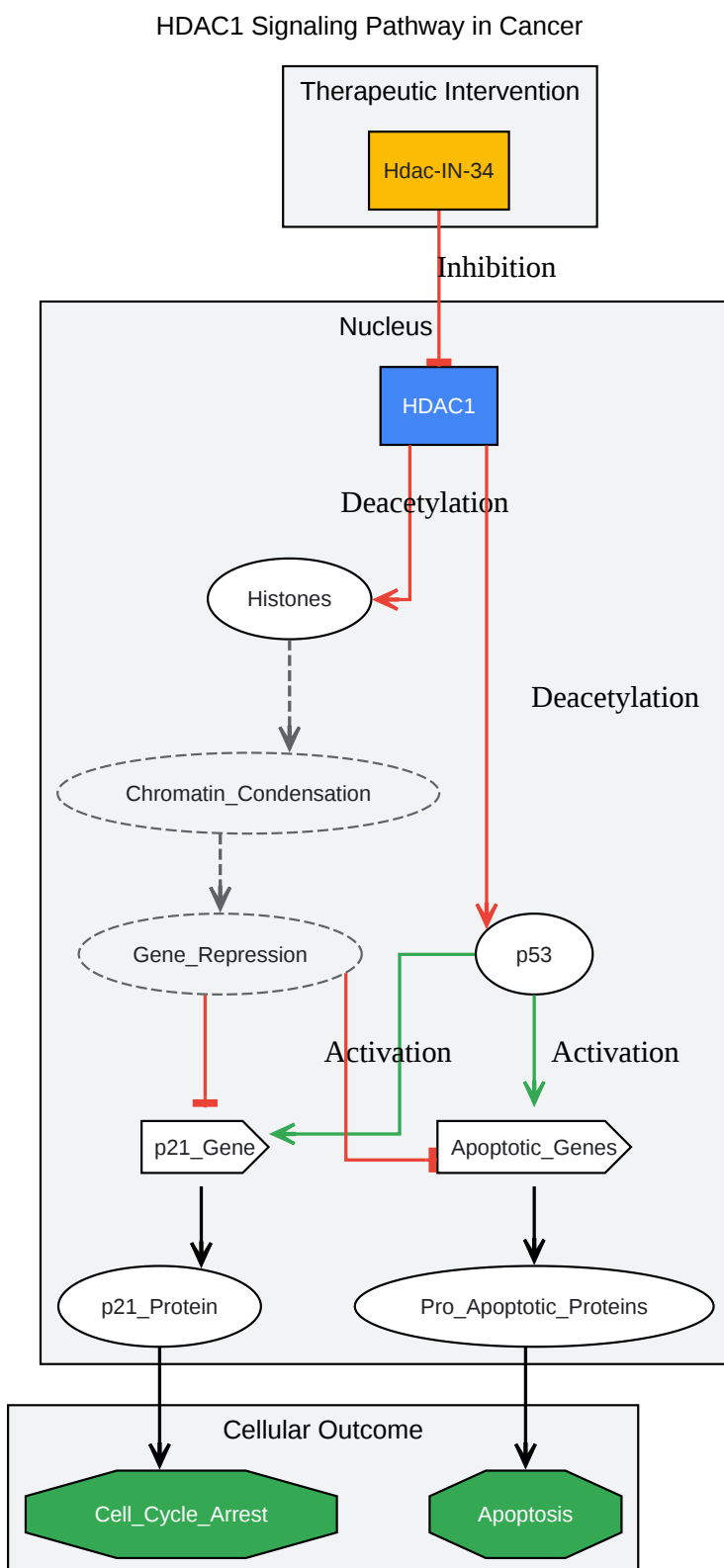
## Performance Comparison of HDAC Inhibitors

The therapeutic efficacy and potential side effects of HDAC inhibitors are closely linked to their isoform selectivity. **Hdac-IN-34** is presented here as a compound with high selectivity for HDAC1. The following table compares the inhibitory activity (IC<sub>50</sub> values) of **Hdac-IN-34**'s representative compound, Mocetinostat, and other well-characterized HDAC inhibitors across various HDAC isoforms. Lower IC<sub>50</sub> values indicate higher potency.

Compound	HDAC 1	HDAC 2	HDAC 3	HDAC 4	HDAC 6	HDAC 8	HDAC 11	Selectivity Profile
Mocetinostat (for Hdac-IN-34)	0.15 $\mu$ M[1][2][3]	0.29 $\mu$ M[2][4]	1.66 $\mu$ M[2][4]	No Activity[1][2]	No Activity[1][2]	No Activity[2]	0.59 $\mu$ M[2]	Class I (HDAC 1/2/3) & IV (HDAC 11) selective
Entinostat (MS-275)	0.243 $\mu$ M[5][6][7]	0.453 $\mu$ M[5][6][7]	0.248 $\mu$ M[5][6][7]	>10 $\mu$ M[7]	>10 $\mu$ M[7]	>10 $\mu$ M[7]	-	Class I selective
Romidepsin (FK228)	36 nM[8][9]	47 nM[8][9]	-	510 nM[9]	14 $\mu$ M[8]	-	-	Predominantly Class I
Tacedinaline (CI-994)	0.9 $\mu$ M[10][11]	0.9 $\mu$ M[10][11]	1.2 $\mu$ M[10][11]	-	-	>20 $\mu$ M[11][12]	-	Class I selective

## Signaling Pathways and Experimental Workflows

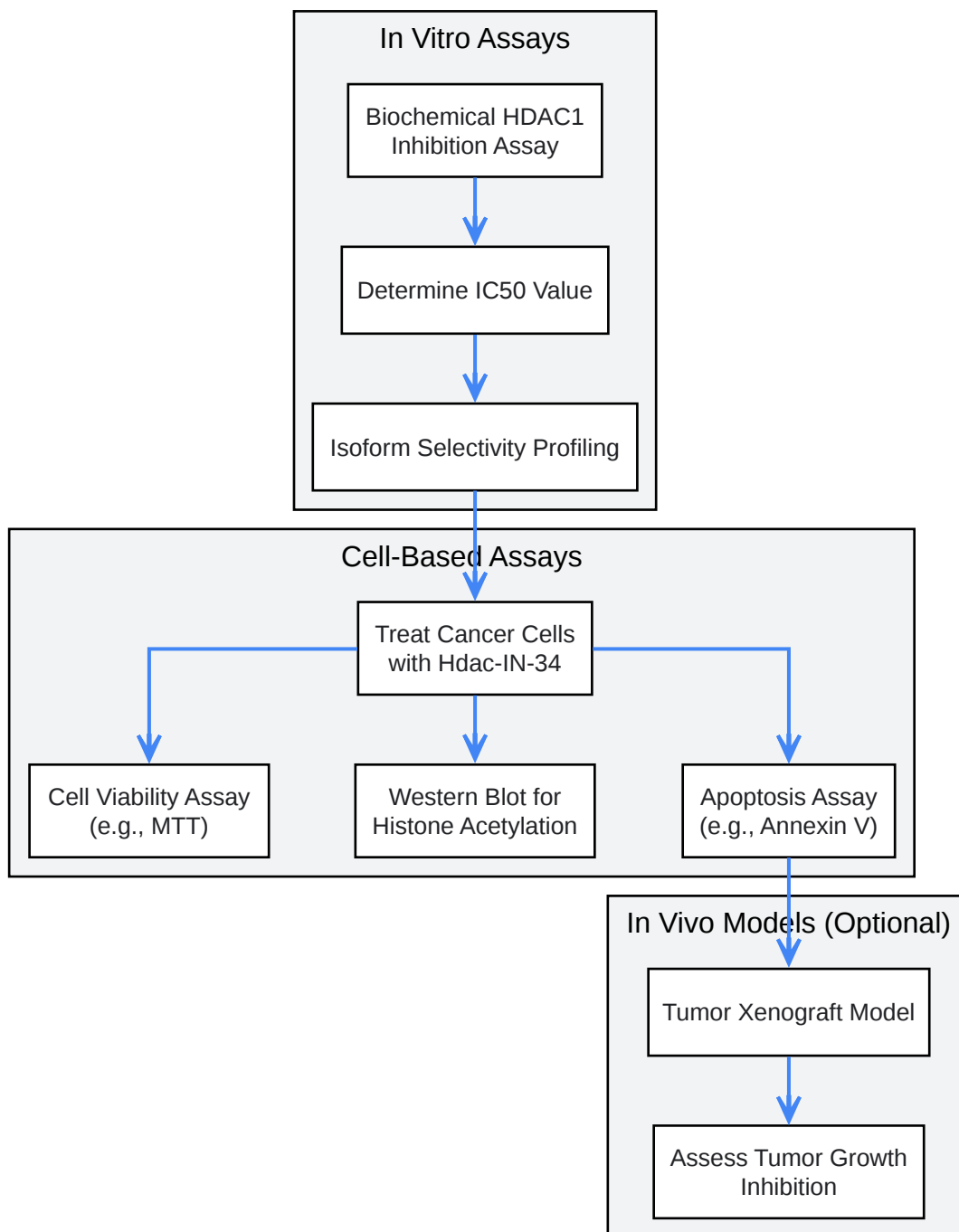
To understand the mechanism of action and the methods for validation, the following diagrams illustrate the HDAC1 signaling pathway and a typical experimental workflow for evaluating HDAC inhibitors.



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HDAC1 signaling pathway and the effect of **Hdac-IN-34**.

## Experimental Workflow for HDAC1 Inhibitor Validation



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## References

- 1. selleckchem.com [selleckchem.com]
- 2. medchemexpress.com [medchemexpress.com]
- 3. apexbt.com [apexbt.com]
- 4. exchemistry.com [exchemistry.com]
- 5. medchemexpress.com [medchemexpress.com]
- 6. Entinostat | HDAC | Autophagy | Apoptosis | TargetMol [targetmol.com]
- 7. Entinostat (MS275) | class I HDAC inhibitor | Probechem Biochemicals [probechem.com]
- 8. selleckchem.com [selleckchem.com]
- 9. medchemexpress.com [medchemexpress.com]
- 10. medchemexpress.com [medchemexpress.com]
- 11. caymanchem.com [caymanchem.com]
- 12. selleckchem.com [selleckchem.com]
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